

Introduction to 1,1-Diphenylhexane and Its Solubility Profile

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Compound of Interest

Compound Name: 1,1-Diphenylhexane

CAS No.: 1530-04-7

Cat. No.: B074154

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1,1-Diphenylhexane (CAS: 1530-04-7) is an aromatic hydrocarbon with the molecular formula $C_{18}H_{22}$ and a molecular weight of 238.37 g/mol.^{[1][2][3]} Structurally, it consists of a six-carbon aliphatic hexane chain attached to a carbon atom that is also bonded to two phenyl groups. This structure is fundamentally nonpolar. The two bulky phenyl groups and the flexible hexane chain contribute to significant van der Waals forces while lacking any capacity for hydrogen bonding or strong dipole-dipole interactions.

The principle of "like dissolves like" is the cornerstone for predicting solubility.^{[4][5]} This principle states that substances with similar intermolecular forces are likely to be soluble in one another. Polar solvents, characterized by large dipole moments and/or hydrogen bonding capabilities (e.g., water, ethanol), effectively dissolve polar solutes. Conversely, nonpolar solvents, which interact primarily through weaker London dispersion forces, are required to dissolve nonpolar solutes.^[5]

Based on its molecular architecture, **1,1-Diphenylhexane** is predicted to be:

- Highly soluble in nonpolar aromatic and aliphatic hydrocarbon solvents (e.g., toluene, benzene, hexane, cyclohexane).

- Moderately soluble in solvents of intermediate polarity (e.g., diethyl ether, dichloromethane, ethyl acetate).
- Sparingly soluble to insoluble in highly polar solvents (e.g., methanol, ethanol, acetone) and protic solvents, especially water.[6]

Physicochemical Properties

A summary of the known physical and chemical properties of **1,1-Diphenylhexane** is essential for its handling and for designing solubility experiments.

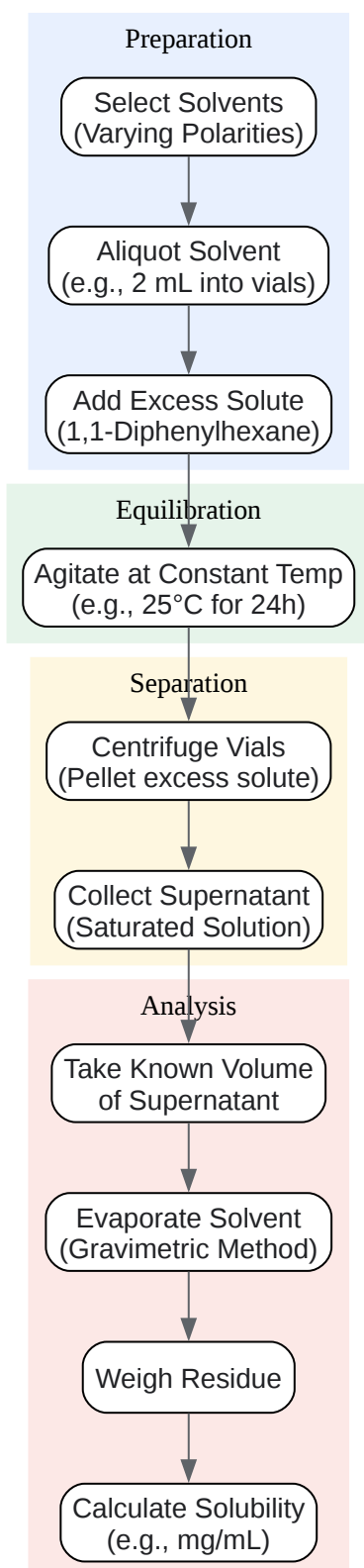
Property	Value	Reference
CAS Number	1530-04-7	[3]
Molecular Formula	C ₁₈ H ₂₂	[1][3]
Molecular Weight	238.37 g/mol	[1][3]
Physical State	Liquid (at standard conditions)	[7]
Boiling Point	129 - 130 °C (264.2 - 266 °F)	[7]
Solubility	No quantitative data readily available	[7]

Experimental Determination of Solubility

The most reliable method for determining the solubility of a compound is through the preparation and analysis of a saturated solution at a controlled temperature. The following protocol describes a robust, self-validating workflow based on the isothermal equilibrium method.

General Experimental Workflow

The process begins with selecting a range of solvents, preparing saturated mixtures, allowing them to reach equilibrium, separating the undissolved solute, and finally quantifying the amount of dissolved solute in the clear supernatant.



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Caption: Workflow for experimental solubility determination.

Detailed Step-by-Step Protocol

This protocol is designed to determine solubility via gravimetric analysis, which is direct and does not require spectroscopic calibration.

Materials and Equipment:

- **1,1-Diphenylhexane** (solute)
- A selection of high-purity organic solvents (see Table 2)
- Analytical balance (readable to 0.1 mg)
- Thermostatic shaker or incubator set to a constant temperature (e.g., 25.0 °C)
- Glass vials with screw caps (e.g., 4 mL)
- Calibrated micropipettes
- Centrifuge with appropriate vial adapters
- Pre-weighed collection vials for gravimetric analysis
- Evaporation system (e.g., vacuum oven, rotary evaporator, or nitrogen blow-down system)

Procedure:

- Preparation: a. Into a series of labeled glass vials, add a precise volume (e.g., 2.0 mL) of each selected organic solvent.^[8] b. Add **1,1-Diphenylhexane** dropwise to each vial until a visible excess of the liquid solute forms a distinct second phase that does not dissolve upon initial shaking. This ensures the solution will be saturated. c. Securely cap the vials to prevent solvent evaporation.
- Equilibration: a. Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25.0 ± 0.1 °C). b. Agitate the vials for a sufficient period to ensure equilibrium is reached. A duration of 24 hours is typically adequate. The system is at equilibrium when the concentration of the solute in the solvent phase no longer changes over time.

- Phase Separation: a. After equilibration, transfer the vials to a centrifuge. b. Centrifuge at a moderate speed (e.g., 3000 rpm for 10 minutes) to pellet all undissolved solute, ensuring a clear supernatant.
- Quantification (Gravimetric): a. Carefully open each vial, avoiding any disturbance of the undissolved layer. b. Using a calibrated micropipette, withdraw a precise volume of the clear supernatant (e.g., 1.00 mL) and transfer it to a pre-weighed, labeled collection vial. c. Evaporate the solvent from the collection vials completely using a vacuum oven or nitrogen stream. Avoid excessive heat that could vaporize the **1,1-Diphenylhexane** solute. d. Once the solvent is fully removed, place the vials in a desiccator to cool to room temperature. e. Weigh the vial containing the dry residue on the analytical balance. f. The mass of the dissolved solute is the final mass minus the initial mass of the vial.
- Calculation: a. Calculate the solubility using the formula: $\text{Solubility (mg/mL)} = \text{Mass of Residue (mg)} / \text{Volume of Supernatant Taken (mL)}$ b. Repeat the measurement at least in triplicate for each solvent to ensure reproducibility and calculate the mean and standard deviation.

Data Presentation and Interpretation

Results should be compiled into a structured table, allowing for clear comparison across different solvents. Solvents are often categorized by their polarity.

Table 2: Solubility of **1,1-Diphenylhexane** in Common Organic Solvents at 25°C

Solvent Class	Solvent	Dielectric Constant (ϵ) ¹	Predicted Solubility	Experimental Solubility (mg/mL)
Nonpolar	n-Hexane	1.9	High	[Enter Experimental Data]
	Cyclohexane	2.0	High	[Enter Experimental Data]
	Toluene	2.4	High	[Enter Experimental Data]
Intermediate	Diethyl Ether	4.3	Moderate-High	[Enter Experimental Data]
	Dichloromethane	9.1	Moderate	[Enter Experimental Data]
	Ethyl Acetate	6.0	Moderate	[Enter Experimental Data]
Polar Aprotic	Acetone	21.0	Low	[Enter Experimental Data]
	Acetonitrile	37.5	Very Low	[Enter Experimental Data]
Polar Protic	Ethanol	24.5	Very Low	[Enter Experimental Data]
	Methanol	32.7	Insoluble	[Enter Experimental Data]

Solvent Class	Solvent	Dielectric Constant (ϵ) ¹	Predicted Solubility	Experimental Solubility (mg/mL)
				Data]
	Water	80.1	Insoluble	[Enter Experimental Data]

¹Dielectric constant values are approximate and sourced from general chemical reference tables.[9]

Safety and Handling

According to its Safety Data Sheet, **1,1-Diphenylhexane** requires standard laboratory precautions.[7]

- Handling: Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[7] Avoid contact with skin, eyes, and clothing. Ensure adequate ventilation to avoid inhalation.
- Storage: Store in a tightly sealed container, protected from light.
- Disposal: Chemical waste must be disposed of in accordance with local, regional, and national regulations.[7]

Conclusion

While published solubility data for **1,1-Diphenylhexane** is not readily available, its molecular structure strongly indicates high solubility in nonpolar organic solvents and poor solubility in polar solvents. This guide provides the theoretical basis for this prediction and a detailed, robust experimental protocol for its quantitative determination. By following the outlined methodology, researchers can confidently generate high-quality, reproducible solubility data essential for applications in chemical synthesis, formulation, and pharmaceutical development.

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- To cite this document: BenchChem. [Introduction to 1,1-Diphenylhexane and Its Solubility Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074154/docs#introduction-to-1-1-diphenylhexane-and-its-solubility-profile\]](https://www.benchchem.com/product/b074154/docs#introduction-to-1-1-diphenylhexane-and-its-solubility-profile)

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